

tetraniliprole dietary risk assessment versus alternatives

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Compound Focus: Tetraniliprole

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Dietary Risk Assessment of Tetraniliprole & Spirotetramat

The following table consolidates data from two studies that assessed the dietary risk of **tetraniliprole**, often in a combination formulation with spirotetramat, on different vegetables. Please note that the alternatives in this context are the metabolites of the active ingredients, and the comparison is not against other, distinct pesticide compounds [1] [2].

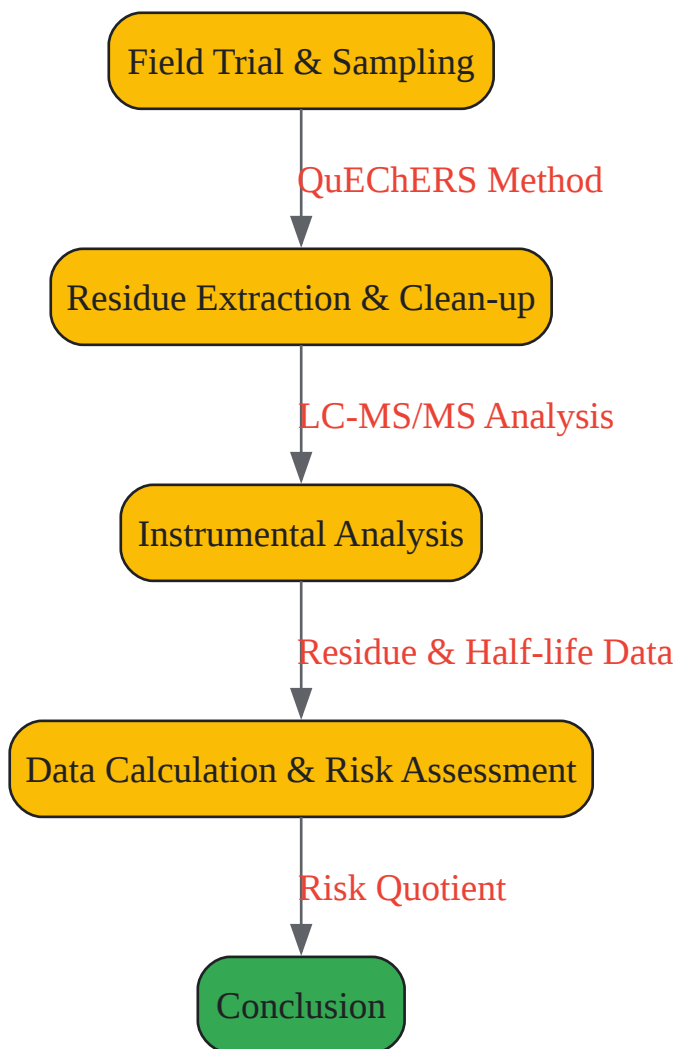
Crop	Pesticide Compound	Half-Life (Days)	Pre-Harvest Interval (PHI) Suggestion	Risk Conclusion	Key Study Methodology
Okra [1]	Tetraniliprole	-	1 day	No risk to consumers if the 1-day waiting period is observed.	QuEChERS method with LC-MS/MS analysis. Risk assessed by comparing calculated residues with established ADI (2 mg/kg bw/day for tetraniliprole).

Crop	Pesticide Compound	Half-Life (Days)	Pre-Harvest Interval (PHI) Suggestion	Risk Conclusion	Key Study Methodology
Okra [1]	Spirotetramat (and metabolites)	-	1 day	No risk to consumers if the 1-day waiting period is observed.	QuEChERS method with LC-MS/MS analysis. Risk assessed for total spirotetramat (sum of parent and metabolites) against ADI (0.5 mg/kg bw/day).
Brinjal (Eggplant) [2]	Tetraniliprole	1.20 - 1.44	-	No risk to humans, even 2 hours after initial application.	Single-lab validation of a UPLC-MS/MS method. Dissipation kinetics studied; risk evaluated based on residue data.
Brinjal (Eggplant) [2]	Spirotetramat (and metabolites)	1.13 - 1.32	-	No risk to humans, even 2 hours after initial application.	Single-lab validation of a UPLC-MS/MS method. Dissipation kinetics studied; risk evaluated for total spirotetramat.
Chilli [2]	Tetraniliprole	3.37 - 4.79	-	No risk to humans, even 2 hours after initial application.	Same as above.
Chilli [2]	Spirotetramat (and metabolites)	1.81 - 2.74	-	No risk to humans, even 2 hours after initial application.	Same as above.

The experimental protocols for the data in the table were largely consistent across the cited studies, primarily following these steps [1] [2]:

- **Field Application & Sampling:** The combination product (**Tetraniliprole** + Spirotetramat) was applied to crops at recommended doses. Samples of the fruit and soil were collected at predetermined intervals after application.
- **Residue Analysis (QuEChERS & LC-MS/MS):** Residues were extracted using the **QuEChERS** method (Quick, Easy, Cheap, Effective, Rugged, and Safe). The extracts were cleaned up and then analyzed using **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS or UPLC-MS/MS)**, a highly specific and sensitive technique for quantifying chemical residues.
- **Risk Assessment:** The dietary risk was assessed by comparing the estimated daily intake of the residues with the established **Acceptable Daily Intake (ADI)**. A risk is considered negligible if the estimated intake is significantly lower than the ADI.

The workflow below summarizes the key stages of this process.



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Research Context and Considerations

To effectively interpret the data above, here is some important context from the broader search results.

- **Performance as a Neonicotinoid Alternative:** Research identifies **tetraniliprole** as one of several promising alternatives to neonicotinoid pesticides, which are being phased out due to their ecological impact. In multi-state studies on large-seeded vegetables, **tetraniliprole** was as effective as standard neonicotinoids in protecting **sweet corn** from pests. However, its performance was less consistent for **snap beans and dry beans**, indicating it may not be a universal replacement [3].
- **Sublethal and Transgenerational Effects:** A laboratory study on the tomato pest *Tuta absoluta* revealed that sublethal concentrations of **tetraniliprole** can have complex effects across generations. While directly exposed larvae suffered negative impacts, their offspring (**F1 and F2 generations**) showed **hormesis**—faster development and increased population growth—at low concentrations. This indicates a potential risk of unintended pest resurgence at sublethal doses, a factor that should be considered in resistance management strategies [4].

A Guide to Your Comparative Research

The available data offers a solid starting point for **tetraniliprole**'s risk profile. To build a comprehensive comparison guide, you may need to undertake a more extensive literature synthesis. Here is a suggested path forward:

- **Identify Key Comparators:** Based on the initial research [3], define a list of alternative insecticides (e.g., **cyantraniliprole**, **chlorantraniliprole**, **isocycloseram**, **spinosad**) for a direct comparison with **tetraniliprole**.
- **Systematic Literature Review:** Search for regulatory documents and peer-reviewed studies for each alternative, focusing on:
 - **Dissipation kinetics** (half-life) in various crops.
 - **Maximum Residue Limits (MRLs)** set by authorities like CODEX and EPA.
 - **Dietary risk assessment** outcomes and any associated pre-harvest intervals.
- **Standardize and Tabulate Data:** Create unified tables, similar to the one above, to present the standardized data for all compounds side-by-side, highlighting differences in persistence, safety, and efficacy.

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References

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